

Essential Safety and Operational Guidance for Handling Disperse Red 82

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 82

Cat. No.: B082367

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the proper use and disposal of **Disperse Red 82**, a synthetic dye. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Classification

Disperse Red 82 is classified as a hazardous substance. The primary routes of exposure are inhalation of the dust, skin contact, and eye contact. It is crucial to be aware of its specific hazard classifications to implement appropriate safety measures.

Hazard Classification	GHS Hazard Statement
Skin Sensitization	H317: May cause an allergic skin reaction.[1]
Skin Irritation	H315: Causes skin irritation.[2]
Eye Irritation	H319: Causes serious eye irritation.[2]
Respiratory Irritation	H335: May cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory when handling **Disperse Red 82**, particularly in its powdered form, to prevent exposure.

PPE Category	Specification	Standard
Eye Protection	Tightly fitting safety goggles with side-shields.	Conforming to EN 166 (EU) or NIOSH (US).[3]
Hand Protection	Chemical impermeable gloves. Must be inspected prior to use.	Compliant with EU Directive 89/686/EEC and the standard EN 374.[3]
Body Protection	Fire/flame resistant and impervious clothing.	---
Respiratory Protection	A particulate filter device (respirator).	EN 143.[4]

General hygiene practices such as washing hands thoroughly after handling and before breaks are essential.[2] Contaminated work clothing should be removed and laundered separately before reuse.[2]

Safe Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area.[3]
- Avoid the formation and inhalation of dust and aerosols.[3][5]
- Avoid contact with skin and eyes.[3][5]
- Use non-sparking tools to prevent ignition.[3]
- Prevent fire caused by electrostatic discharge.[3]

Storage:

- Store in a tightly closed container.[3]

- Keep in a dry, cool, and well-ventilated place.[3]
- Store away from incompatible materials and foodstuff containers.[6]
- Protect containers from physical damage and check regularly for leaks.[6]

Accidental Release and First Aid Measures

Immediate and appropriate responses to spills or exposure are critical.

Scenario	Action
Spill	Evacuate personnel to a safe area.[3] Ensure adequate ventilation.[3] Remove all sources of ignition.[3] Use spark-proof tools and explosion-proof equipment.[3] Collect the spilled material using a method that does not generate dust (e.g., vacuum with HEPA filter or wet sweeping) and place it in a suitable, closed container for disposal.[3][6] Prevent the substance from entering drains.[3]
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[2][3]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[2][3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

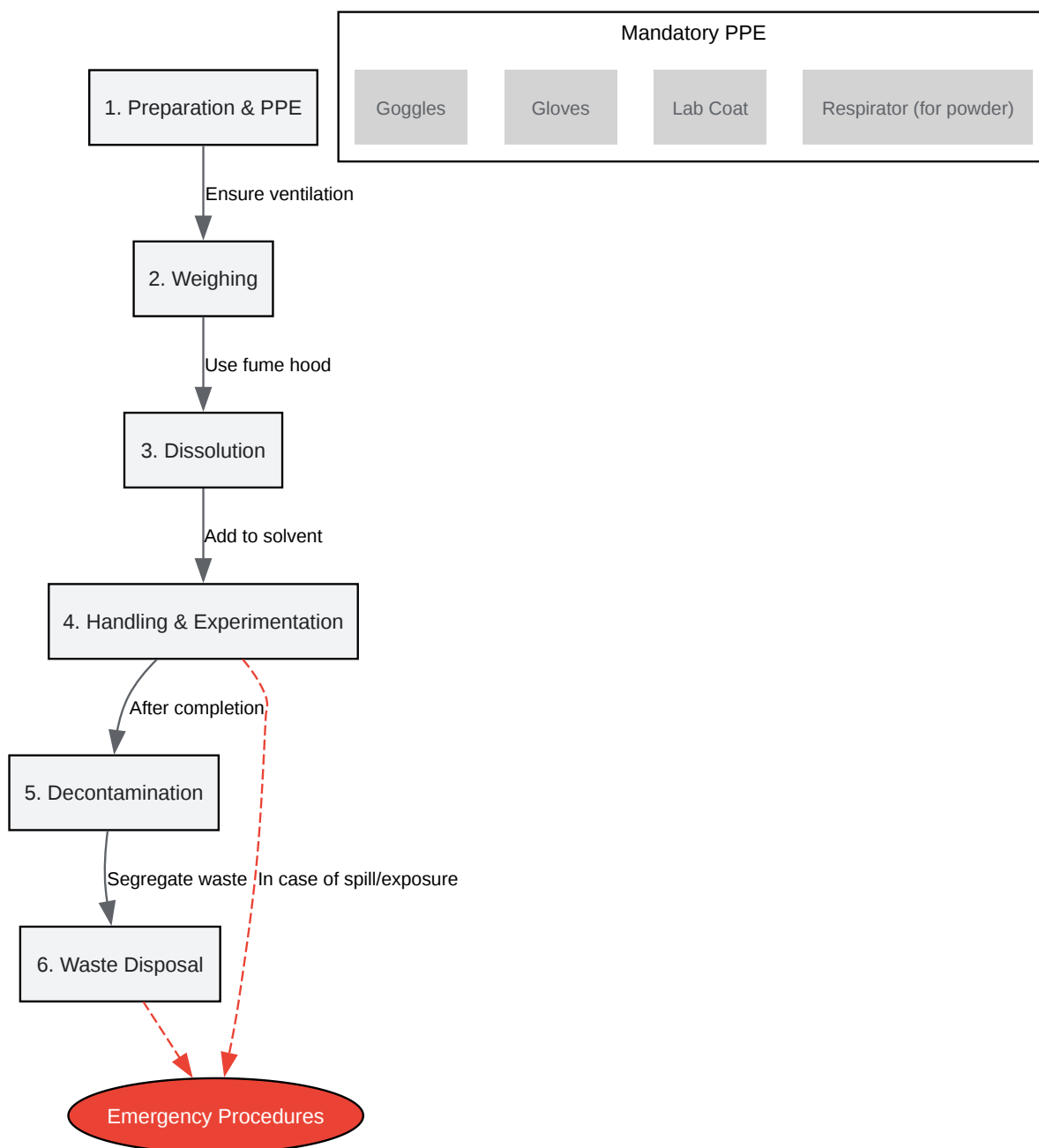
Disposal Plan

Proper disposal of **Disperse Red 82** and its containers is essential to prevent environmental contamination.

- **Product Disposal:** The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[3] Do not discharge into sewer systems.[3]
- **Contaminated Packaging:** Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[3] Alternatively, puncture the packaging to make it unusable for other purposes and dispose of it in a sanitary landfill.[3] Combustible packaging materials can be disposed of through controlled incineration with flue gas scrubbing.[3]

Experimental Workflow for Handling Disperse Red 82

The following diagram outlines the standard procedure for safely handling **Disperse Red 82** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Disperse Red 82**.

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Address: 3281 E Guasti Rd

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Email: info@benchchem.com